

Troubleshooting Enoxacin hydrate precipitation in media

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Compound of Interest

Compound Name: Enoxacin hydrate

Cat. No.: B1263200

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Technical Support Center: Enoxacin Hydrate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to **Enoxacin hydrate** precipitation in experimental media.

Frequently Asked Questions (FAQs)

Q1: What is **Enoxacin hydrate** and what are its common applications in research?

Enoxacin hydrate is a synthetic fluoroquinolone, a class of broad-spectrum antibiotics.[1][2] In research, beyond its antibacterial properties, Enoxacin is investigated for its potential anticancer activities and its role as a modulator of microRNA (miRNA) processing.[3][4] Its mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, which are essential enzymes for DNA replication.[1][5][6]

Q2: What are the known solvents for **Enoxacin hydrate** and their approximate solubilities?

The solubility of **Enoxacin hydrate** can vary depending on the solvent and pH. It is generally more soluble in alkaline conditions and in some organic solvents. The provided data from various suppliers shows some variability, which may be due to differences in the material's physical form (e.g., hydrate vs. sesquihydrate) or experimental conditions.

Solvent	Reported Solubility	Source
Dimethyl Sulfoxide (DMSO)	45 mg/mL	AbMole BioScience
32 mg/mL (99.9 mM)	Selleck Chemicals	
≥ 45 mg/mL (129.56 mM)	GlpBio	
Approximately 0.1 mg/mL	Cayman Chemical	
Dimethylformamide (DMF)	15 mg/mL	Cayman Chemical
Phosphate-Buffered Saline (PBS, pH 7.2)	Approximately 10 mg/mL	Cayman Chemical
1M Sodium Hydroxide (NaOH)	100 mg/mL (with pH adjusted to 11)	MedChemExpress
Water	Insoluble (< 0.1 mg/mL)	MedChemExpress

Q3: What are the recommended storage conditions for **Enoxacin hydrate** powder and stock solutions?

For the solid powder, storage at -20°C for up to 3 years or at 4°C for up to 2 years is recommended. Stock solutions in solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

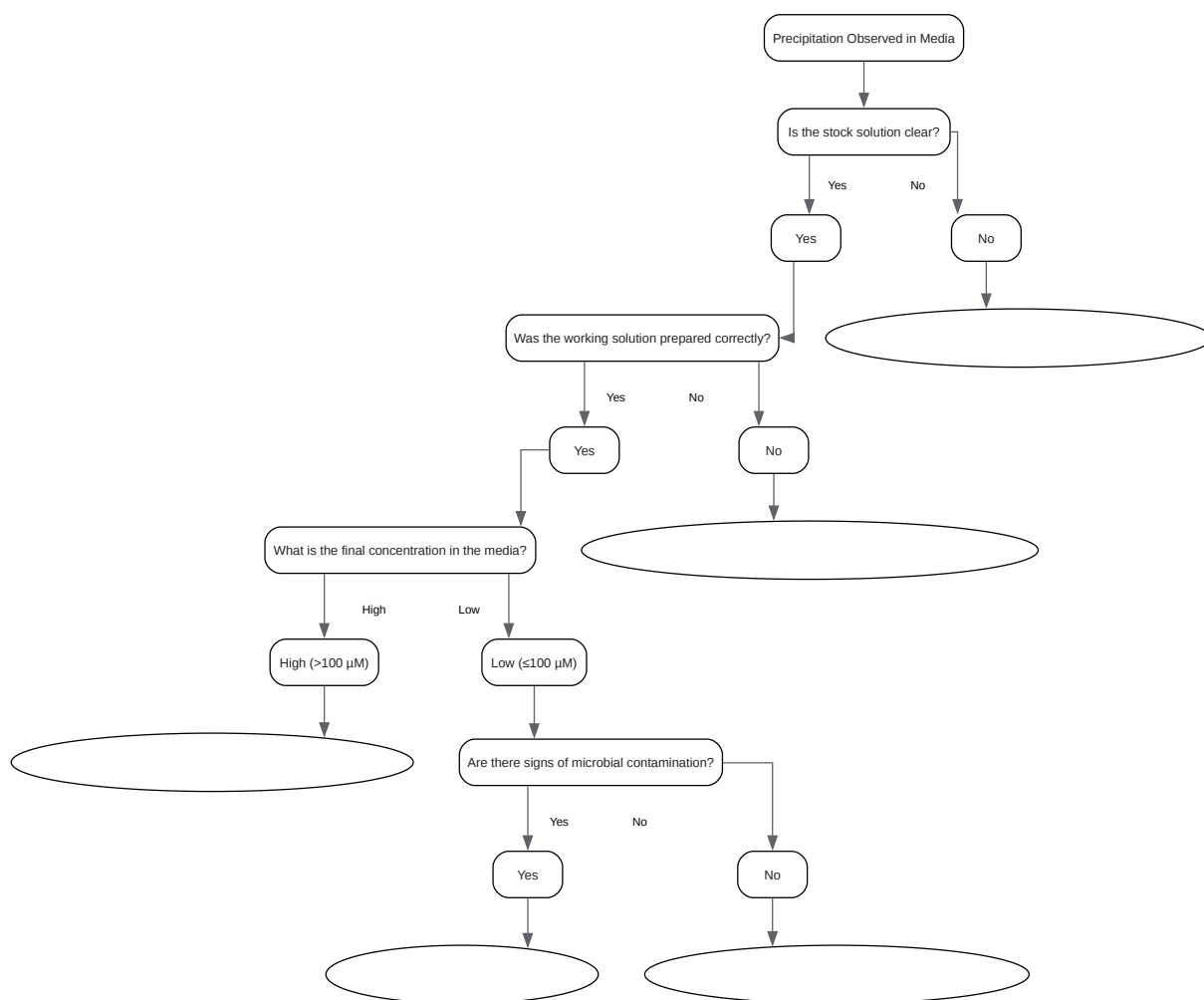
Troubleshooting Guide: Enoxacin Hydrate Precipitation in Media

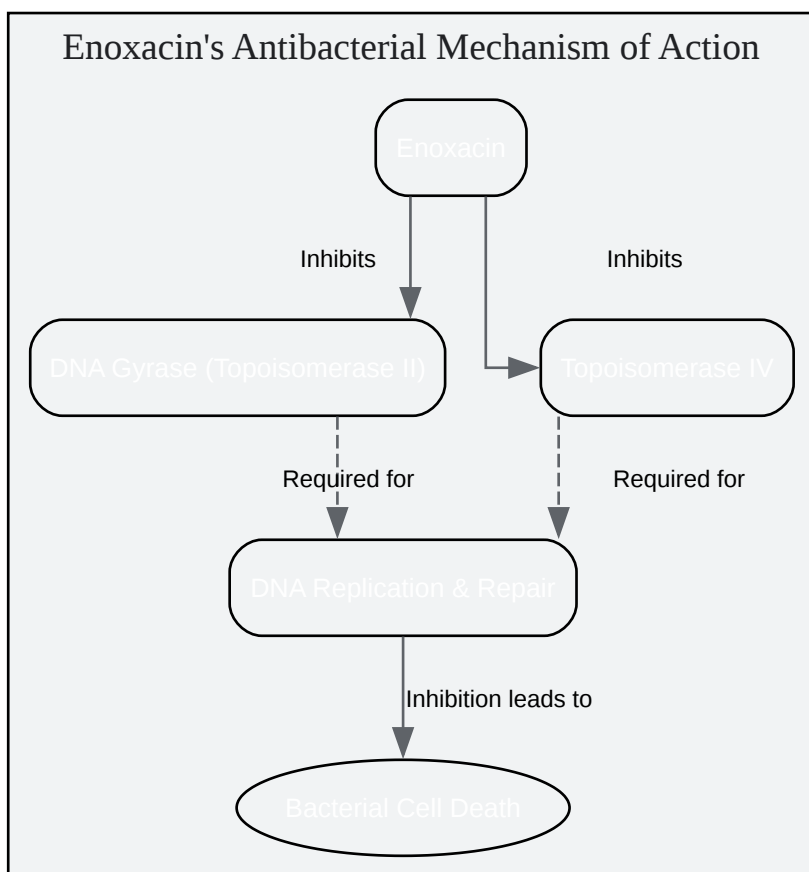
This guide addresses common issues of **Enoxacin hydrate** precipitation in cell culture media and provides systematic steps for prevention and resolution.

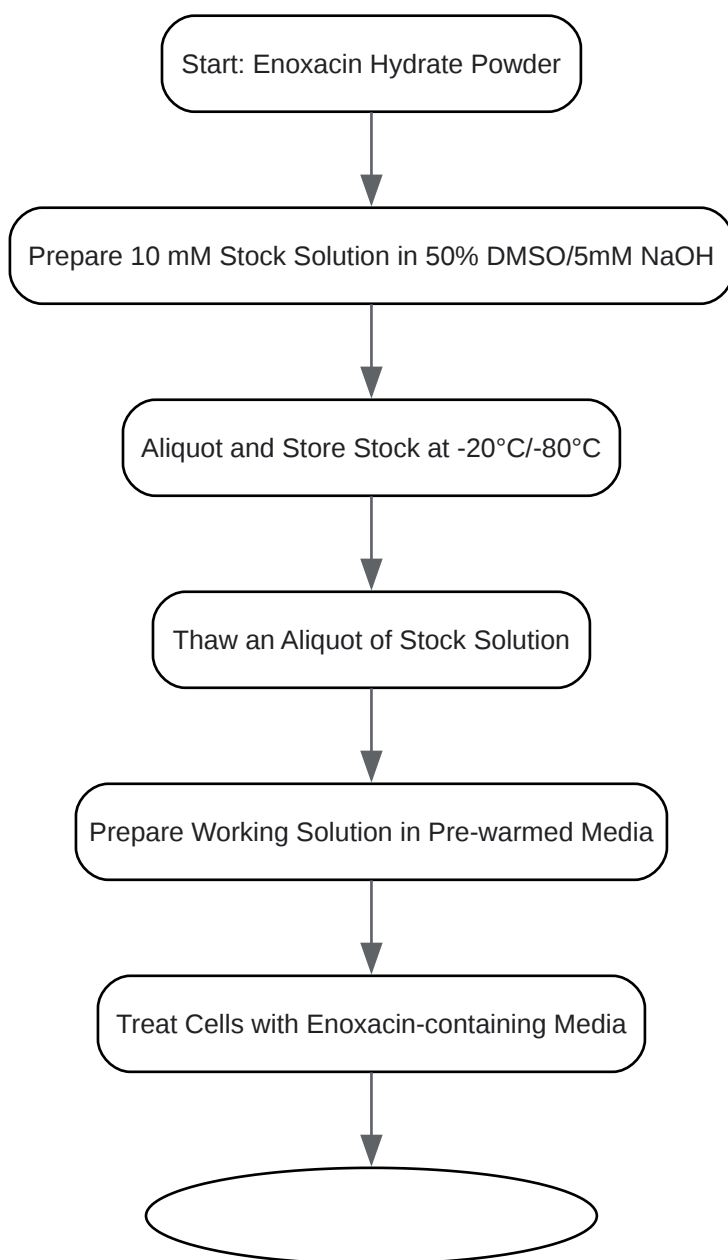
Problem: I observed a precipitate in my cell culture medium after adding **Enoxacin hydrate**.

This is a common issue that can arise from several factors related to the compound's solubility and its interaction with media components.

Initial Troubleshooting Steps







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